

Personal protective equipment for handling 1-Phenyl-3-buten-1-ol

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Compound of Interest

Compound Name: 1-Phenyl-3-buten-1-ol

Cat. No.: B1198909

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Essential Safety and Handling Guide for 1-Phenyl-3-buten-1-ol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Phenyl-3-buten-1-ol** (CAS: 936-58-3). Adherence to these protocols is essential for ensuring laboratory safety and procedural integrity.

Hazard Identification and Personal Protective Equipment (PPE)

1-Phenyl-3-buten-1-ol is a colorless liquid that presents several health hazards.[1] Intense or prolonged exposure may cause temporary incapacitation or potential residual injury.[1] It is classified as harmful if swallowed, and causes skin and serious eye irritation.[2][3] It may also cause respiratory irritation.[3] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Required PPE for Handling **1-Phenyl-3-buten-1-ol**:

PPE Category	Specification	Rationale
Eye & Face Protection	Face shield and chemical safety glasses.	Must be approved under government standards like NIOSH (US) or EN 166 (EU) to protect against splashes and vapors. ^[1]
Hand Protection	Chemically resistant, impervious gloves (e.g., Nitrile, Neoprene).	Gloves must be inspected before use. Use proper glove removal technique to avoid skin contact.
Body Protection	Complete chemical-resistant suit or lab coat.	The type of protective equipment must be selected according to the concentration and amount of the substance being used. ^[1]
Respiratory Protection	Use in a well-ventilated area or fume hood.	If risk assessment indicates, a full-face respirator with appropriate cartridges (e.g., type ABEK) or a supplied-air respirator should be used. ^[1]

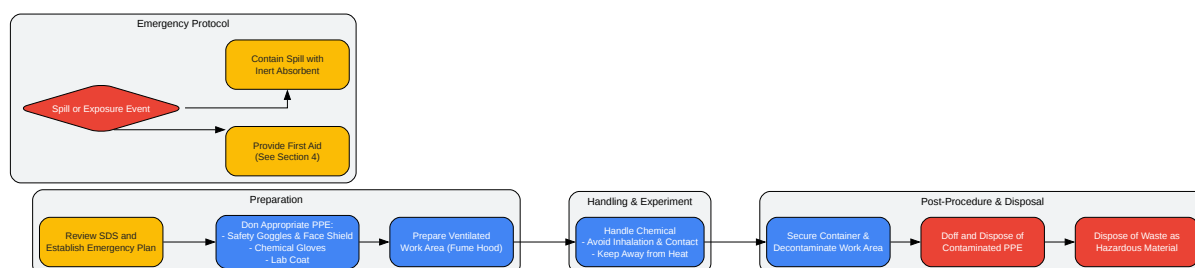
Chemical Properties and Safety Data

A summary of key quantitative data for **1-Phenyl-3-buten-1-ol** is provided below for quick reference.

Property	Value
CAS Number	936-58-3[1][4]
Molecular Formula	C ₁₀ H ₁₂ O[2]
Molecular Weight	148.20 g/mol [2]
Appearance	Colorless liquid[1]
Boiling Point	234 °C[1]
Flash Point	102.8 °C (closed cup)[1]
Density	0.992 g/cm ³ at 25 °C[1]
Acute Toxicity (Oral, Rat LD50)	2,000 - 4,000 mg/kg[1]
NFPA 704 Rating	Health: 2, Fire: 1, Reactivity: 0[1]

Standard Operating Procedure for Handling

The following workflow outlines the necessary steps for safely handling **1-Phenyl-3-buten-1-ol** from preparation to disposal.



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Figure 1: Standard workflow for handling **1-Phenyl-3-buten-1-ol**.

Emergency and First Aid Protocols

Immediate action is required in case of accidental exposure or spills.

- General Advice: In any case of exposure, consult a physician and provide them with the Safety Data Sheet (SDS) for this chemical.^[1]
- If Inhaled: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek medical attention.^{[1][3]}
- Skin Contact: Remove all contaminated clothing at once. Wash the affected skin area thoroughly with soap and plenty of water.^{[1][3]}
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, making sure to remove contact lenses if present and easy to do so.^{[1][3]} Continue rinsing and consult a

physician.[1][3]

- If Swallowed: Do not induce vomiting. Rinse the mouth with water and never give anything by mouth to an unconscious person.[1][3] Seek immediate medical attention.[1][3]

Spill and Disposal Plan

Proper containment and disposal are critical to prevent environmental contamination and further exposure.

Spill Containment:

- Ensure adequate ventilation and wear all required PPE.[1]
- Prevent the spill from entering drains or waterways.[1]
- Absorb the spill using an inert, non-combustible material such as sand, earth, or vermiculite. [1]
- Collect the absorbed material and place it into a suitable, sealed container labeled for hazardous waste disposal.[1]

Waste Disposal:

- This material and its container must be disposed of as hazardous waste.[1]
- All disposal practices must be in accordance with federal, state, and local regulations.
- Do not mix with other waste streams. Leave the chemical in its original container where possible.
- Contaminated containers should be handled as if they contain the product itself. Arrange for disposal through a licensed waste disposal company.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Phenyl-3-buten-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198909#personal-protective-equipment-for-handling-1-phenyl-3-buten-1-ol]

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